

# Jeffamine M-600 chemical structure and properties

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## Compound of Interest

Compound Name: Jeffamine M-600

Cat. No.: B1253978

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## An In-depth Technical Guide to Jeffamine M-600

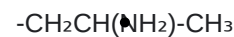
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and common analytical protocols for **Jeffamine M-600**, a polyether monoamine widely utilized in polymer synthesis, materials science, and specialized biochemical applications.

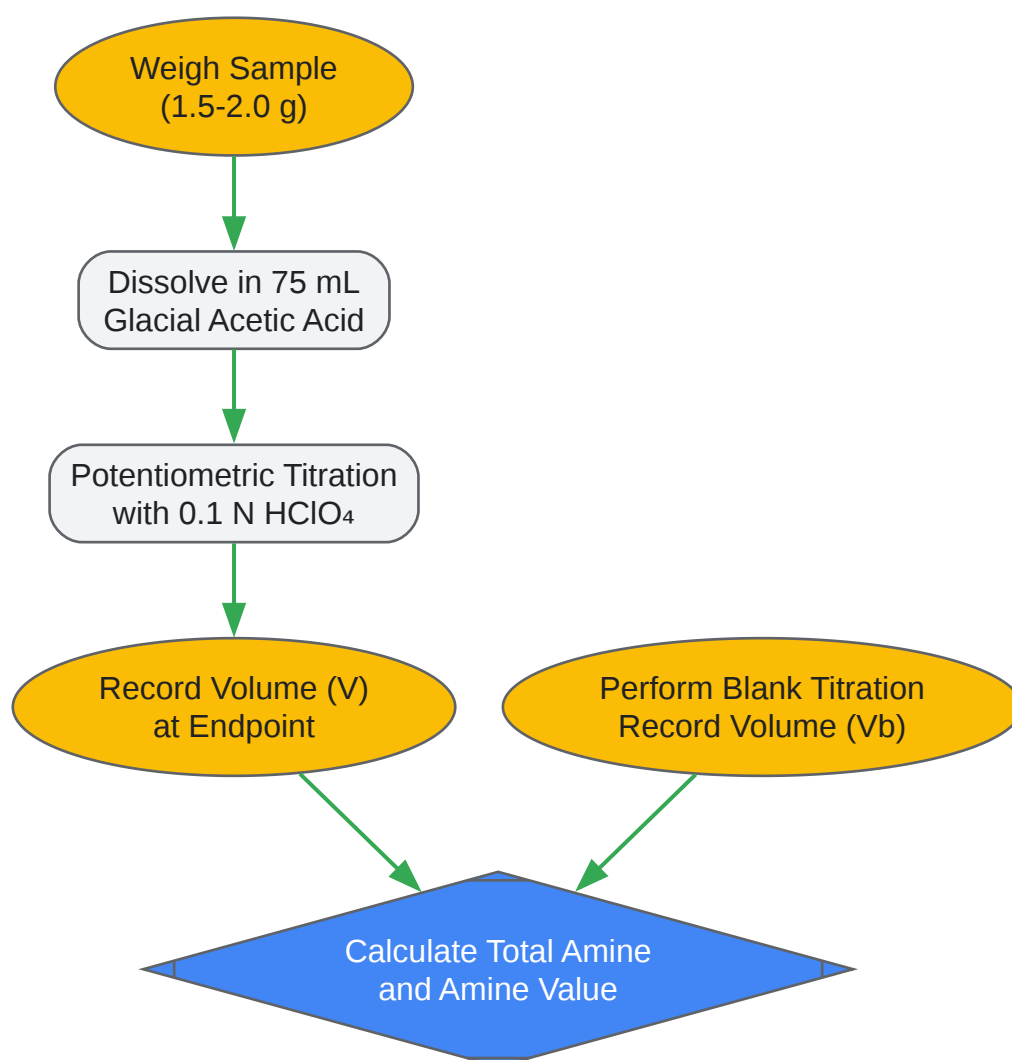
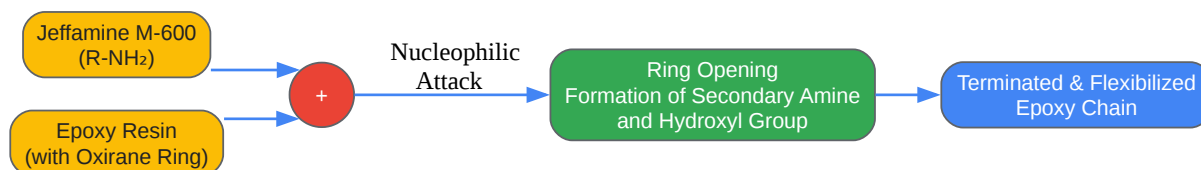
## Core Chemical Identity and Structure

**Jeffamine M-600** (designated by Huntsman as XTJ-505) is a monofunctional, primary amine with an approximate molecular weight of 600 g/mol .<sup>[1][2]</sup> Its structure consists of a polyether backbone initiated with a methoxyethyl group and terminated with an aminopropyl group.<sup>[2][3]</sup> The polyether chain is predominantly composed of propylene oxide (PO) with a smaller fraction of ethylene oxide (EO), specifically in a 9/1 molar ratio, which results in a moderately hydrophilic, yet largely hydrophobic, character.<sup>[2][4]</sup> This amphiphilic nature makes it a versatile molecule in various formulations.

The generalized chemical structure is shown below. The primary amine group is attached to a secondary carbon atom, which provides steric hindrance that moderates its reactivity—a desirable trait in many controlled polymerization reactions, such as epoxy curing.<sup>[5]</sup>



$n \approx 9$



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